

Application Notes and Protocols for Nampt-IN-5 In Vivo Administration

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Compound of Interest

Compound Name: *Nampt-IN-5*

Cat. No.: *B2955876*

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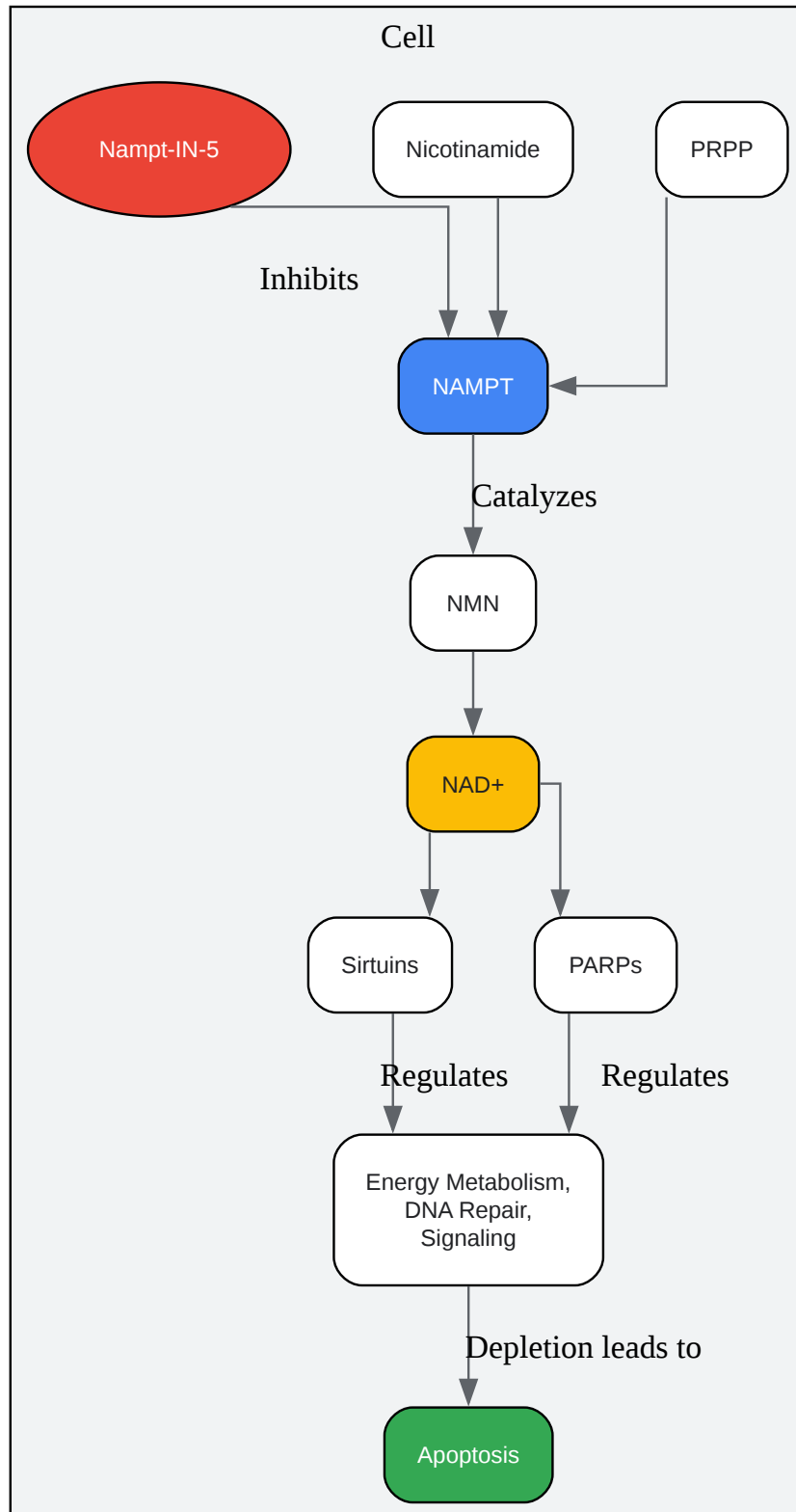
For Researchers, Scientists, and Drug Development Professionals

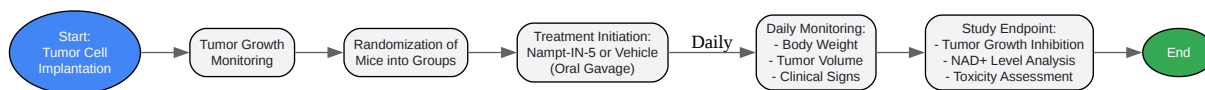
Introduction

Nampt-IN-5 is a potent and orally active inhibitor of nicotinamide phosphoribosyltransferase (NAMPT), the rate-limiting enzyme in the NAD⁺ salvage pathway. By inhibiting NAMPT, **Nampt-IN-5** disrupts cellular NAD⁺ levels, a critical coenzyme for numerous cellular processes, including metabolism, DNA repair, and signaling. This mechanism makes **Nampt-IN-5** a compelling agent for investigation in various research areas, particularly in oncology and metabolic diseases. These application notes provide a detailed protocol for the in vivo dosing and administration of **Nampt-IN-5** for preclinical research.

Mechanism of Action

NAMPT is a key enzyme in the salvage pathway that recycles nicotinamide back into NAD⁺. Cancer cells, with their high metabolic rate and reliance on NAD⁺-dependent enzymes for proliferation and survival, are often more sensitive to NAMPT inhibition than normal cells. **Nampt-IN-5**, by blocking this pathway, leads to a depletion of the cellular NAD⁺ pool. This depletion results in energy crisis, increased oxidative stress, and ultimately, apoptosis in cancer cells.





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